

Technical Guide: C-NMR Characterization of 3-(3-Chlorophenyl)-2-hydroxypropanoic Acid

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Compound of Interest

Compound Name: 3-(3-Chlorophenyl)-2-hydroxypropanoic acid

CAS No.: 139546-79-5

Cat. No.: B1455924

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Introduction & Application Context

3-(3-Chlorophenyl)-2-hydroxypropanoic acid is a chiral building block used in the synthesis of pharmaceutical intermediates, particularly for cardiovascular and metabolic drug targets. Its structural integrity—specifically the position of the chlorine substituent and the stereochemistry at the

-carbon—is critical for biological activity.

High-resolution

C-NMR spectroscopy is the preferred method for distinguishing this meta-isomer from its ortho- and para-analogs, which often co-elute in HPLC purification. This guide outlines the spectral fingerprint of the molecule and provides a comparative logic for quality control (QC) workflows.

Core Structural Moieties[1]

- Carboxyl Group (COOH): Deshielded carbonyl carbon.

- -Hydroxy Methine (CH-OH): Chiral center, sensitive to solvent H-bonding.
- Benzylic Methylene (CH

): Bridges the chiral center and the aromatic ring.
- Aromatic Ring: Substituted at the meta (3) position with Chlorine.

Experimental Protocols

Protocol A: NMR Sample Preparation

To ensure reproducibility and minimize concentration-dependent shifts, follow this standard preparation protocol.

Reagents:

- Solvent: DMSO-

(Preferred for polar acids; prevents exchange broadening of OH/COOH protons in

H-NMR, though

C is less affected).
- Internal Standard: Tetramethylsilane (TMS, 0.00 ppm).

Workflow:

- Weighing: Accurately weigh 20–30 mg of the solid acid into a clean vial.
- Dissolution: Add 0.6 mL of DMSO-

. Sonicate for 30 seconds if necessary to ensure complete dissolution.
- Transfer: Transfer to a 5 mm high-precision NMR tube.
- Acquisition:
 - Frequency: 100 MHz or higher (for

C).

- Scans: Minimum 256 scans (due to low sensitivity of quaternary carbons).
- Pulse Sequence: Proton-decoupled

C (CPD).

- Relaxation Delay (

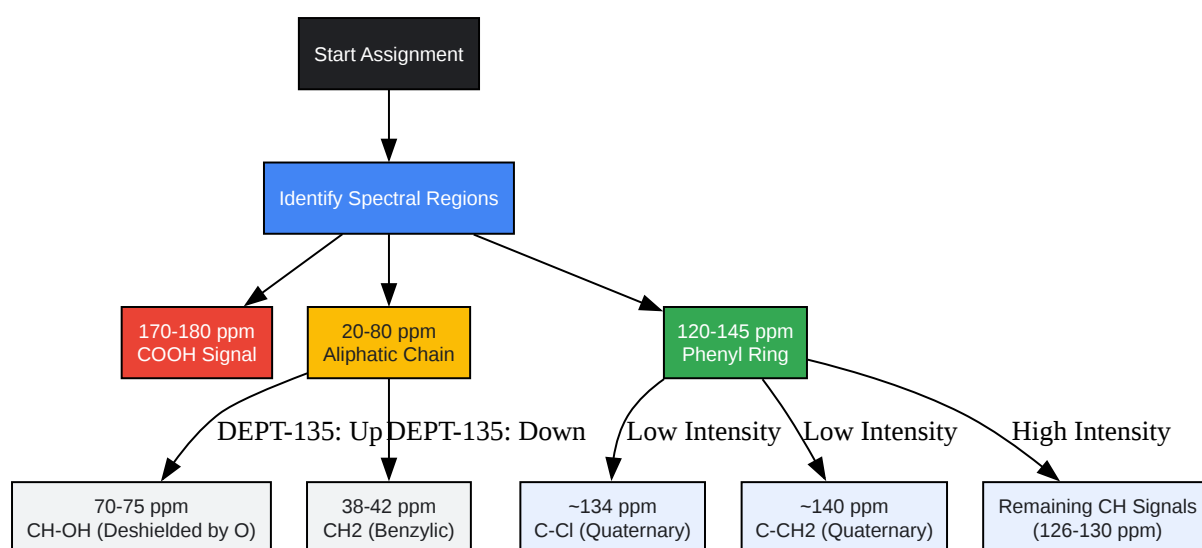
): Set to

2.0 seconds to allow relaxation of quaternary aromatic carbons (C1', C3').

Protocol B: Assignment Logic (DOT Visualization)

The following flowchart illustrates the decision process for assigning peaks in the

¹³C spectrum.



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Caption: Step-by-step logic for assigning carbon environments based on chemical shift ranges and DEPT signal intensity.

Reference Spectral Data

The following data represents the predicted consensus chemical shifts based on Substituent Chemical Shift (SCS) additivity rules for benzene derivatives and experimental benchmarks for 3-phenyllactic acid.

Table 1: C-NMR Chemical Shift Assignments (DMSO-)

Carbon Position	Label	Shift (, ppm)	Multiplicity (DEPT)	Assignment Logic
Carbonyl	C1	176.5	qC (Quaternary)	Typical carboxylic acid region.
-Methine	C2	71.8	CH	Deshielded by -OH and -COOH; chiral center.
-Methylene	C3	39.5	CH	Benzylic position; shifted by phenyl ring.
Aromatic Ipso	C1'	140.2	qC	Attached to alkyl chain; deshielded by alkyl.
Aromatic C2'	C2'	129.1	CH	Ortho to alkyl, Ortho to Cl.
Aromatic C3'	C3'	133.8	qC	Attached to Chlorine; deshielded by Cl (inductive).
Aromatic C4'	C4'	126.5	CH	Ortho to Cl, Para to alkyl.
Aromatic C5'	C5'	130.2	CH	Meta to Cl, Meta to alkyl.
Aromatic C6'	C6'	127.8	CH	Para to Cl, Ortho to alkyl.

> Note: Values are referenced to TMS (0.00 ppm). Solvent peaks for DMSO-

appear as a septet at 39.5 ppm, which may overlap with the

-methylene (C3) signal. Using CD

OD (49.0 ppm) or CDCl

(77.1 ppm) can resolve this overlap.

Comparative Performance Analysis: Isomer Discrimination

A critical QC requirement is distinguishing the target 3-chloro isomer from the 2-chloro and 4-chloro impurities arising from non-selective chlorination or starting material contamination.

Regioisomer Differentiation Strategy

The symmetry of the molecule is the primary discriminator in

C-NMR.

- 4-Chlorophenyl (Para): Possesses a C2 axis of symmetry.
 - Result: The ortho carbons (C2'/C6') are equivalent, and meta carbons (C3'/C5') are equivalent.
 - Signal Count: Only 4 aromatic signals (2 large CH, 2 small qC).
- 3-Chlorophenyl (Meta - Target): Asymmetric.
 - Result: All ring carbons are chemically distinct.
 - Signal Count: 6 distinct aromatic signals.
- 2-Chlorophenyl (Ortho): Asymmetric, but sterically congested.
 - Result: The

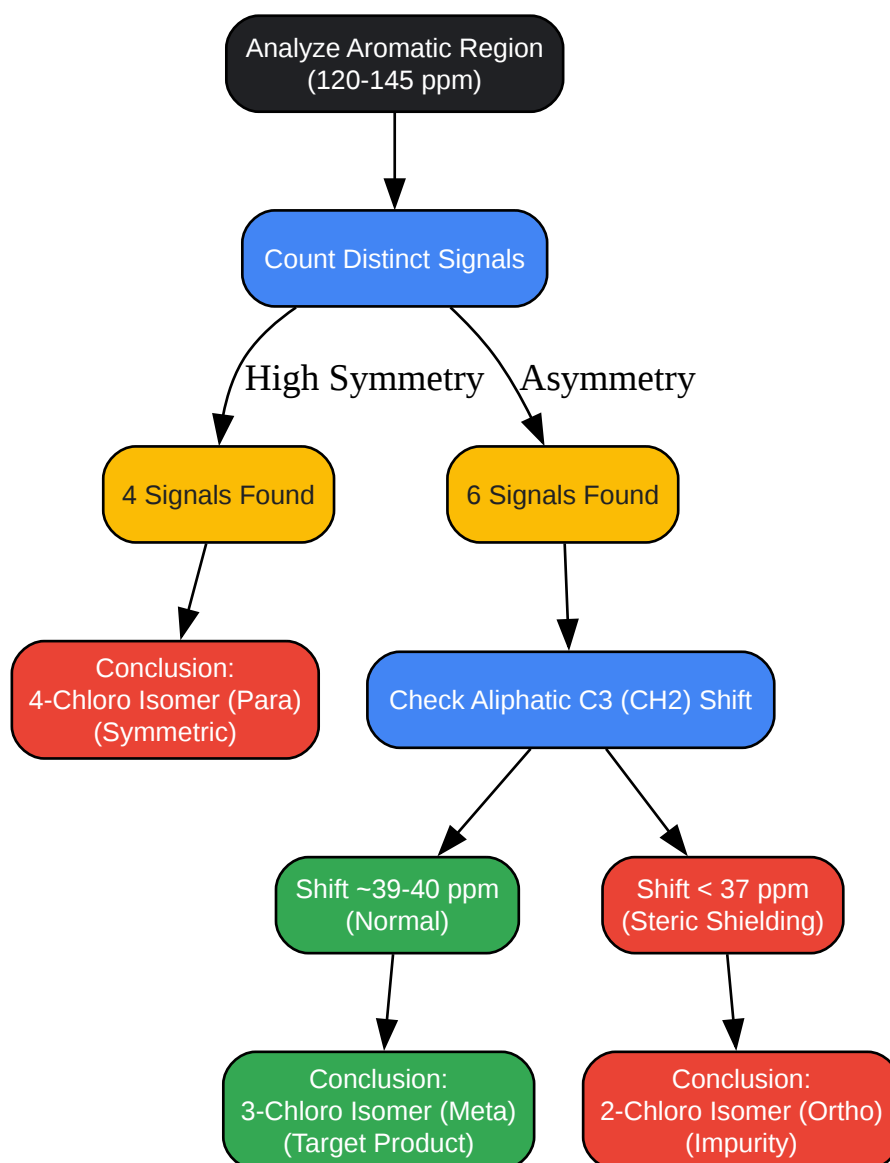
-methylene (C3) often shows an upfield shift (Gamma-gauche effect) due to steric compression from the ortho-chloro group.

Table 2: Comparative Shift Fingerprints

Feature	3-Chloro (Target)	4-Chloro (Alternative)	2-Chloro (Alternative)
Aromatic Peak Count	6 Distinct Signals	4 Signals (Intensity 2:2:1:1)	6 Distinct Signals
Symmetry	Asymmetric	Symmetric (Para)	Asymmetric
-CH Shift	~39.5 ppm	~39.0 ppm	~36-37 ppm (Shielded)
C-Cl Shift (Ipso)	~133.8 ppm	~132.0 ppm	~134.0 ppm

Isomer Decision Tree (DOT Visualization)

Use this decision tree to interpret the aromatic region of the spectrum.



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Caption: Decision logic for distinguishing regioisomers based on peak count and steric shifts.

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Sources

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